

In-Depth Technical Guide: Safety and Handling of 5-Hydroxybenzofuran-3(2H)-one

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Compound of Interest

Compound Name: 5-Hydroxybenzofuran-3(2H)-one

Cat. No.: B101364

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **5-Hydroxybenzofuran-3(2H)-one**, a heterocyclic compound of interest in chemical and pharmaceutical research. Due to its potential biological activity, understanding its hazard profile and implementing appropriate handling procedures is critical for ensuring laboratory safety.

Physicochemical and Hazard Data

Proper handling of any chemical begins with a thorough understanding of its physical properties and potential hazards. The following tables summarize the key data for **5-Hydroxybenzofuran-3(2H)-one**.

Identifier	Value
IUPAC Name	5-hydroxy-1-benzofuran-3-one
Synonyms	5-hydroxy-3(2H)-benzofuranone, 5-hydroxy-2,3-dihydro-1-benzofuran-3-one
CAS Number	19278-82-1[1]
Molecular Formula	C ₈ H ₆ O ₃
Molecular Weight	150.13 g/mol
Appearance	Powder

Hazard Classification	Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed
Skin Corrosion/Irritation	H315	Causes skin irritation[2][3]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation[2][3]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation[2][3]

Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is mandatory when working with **5-Hydroxybenzofuran-3(2H)-one** to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted prior to handling. The following PPE is recommended as a minimum:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: To be used in a well-ventilated area, preferably a fume hood, to avoid inhalation of the powder.

Weighing and Solution Preparation

- Preparation: Before handling, ensure the work area, typically a chemical fume hood, is clean and uncluttered. Have all necessary equipment (spatulas, weigh boats, solvents, glassware) ready.

- **Weighing:** Carefully weigh the desired amount of **5-Hydroxybenzofuran-3(2H)-one** powder in a tared weigh boat. Avoid creating dust.
- **Transfer:** Gently tap the weigh boat to transfer the powder into the appropriate glassware.
- **Dissolution:** Add the desired solvent to the glassware. If necessary, use a vortex mixer or sonicator to aid dissolution.
- **Cleaning:** Thoroughly clean the spatula and work surface after use. Dispose of the weigh boat in the designated chemical waste.

Storage

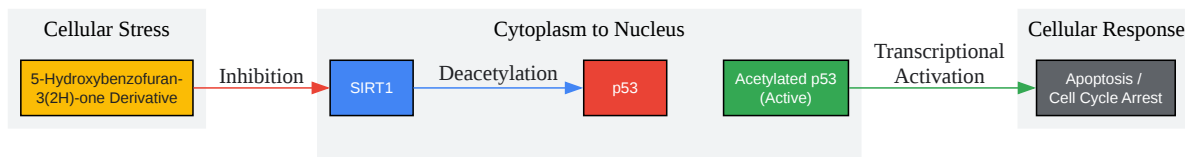
Store **5-Hydroxybenzofuran-3(2H)-one** in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.

Spill and Waste Disposal

- **Spills:** In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. The area should then be cleaned with an appropriate solvent. For larger spills, evacuate the area and follow institutional emergency procedures.
- **Waste Disposal:** Dispose of waste containing **5-Hydroxybenzofuran-3(2H)-one** in accordance with local, state, and federal regulations for chemical waste.

Biological Activity and Signaling Pathway

Benzofuran derivatives are known for a wide range of biological activities, including anti-inflammatory and anti-tumor effects.^{[4][5]} Some hydroxylated benzofuran derivatives have been identified as inhibitors of Sirtuin 1 (SIRT1), a class III histone deacetylase.^[6] SIRT1 plays a crucial role in cellular processes by deacetylating various proteins, including the tumor suppressor p53. Inhibition of SIRT1 leads to an increase in the acetylation of p53, which can enhance its transcriptional activity and promote cell cycle arrest or apoptosis.^[6]

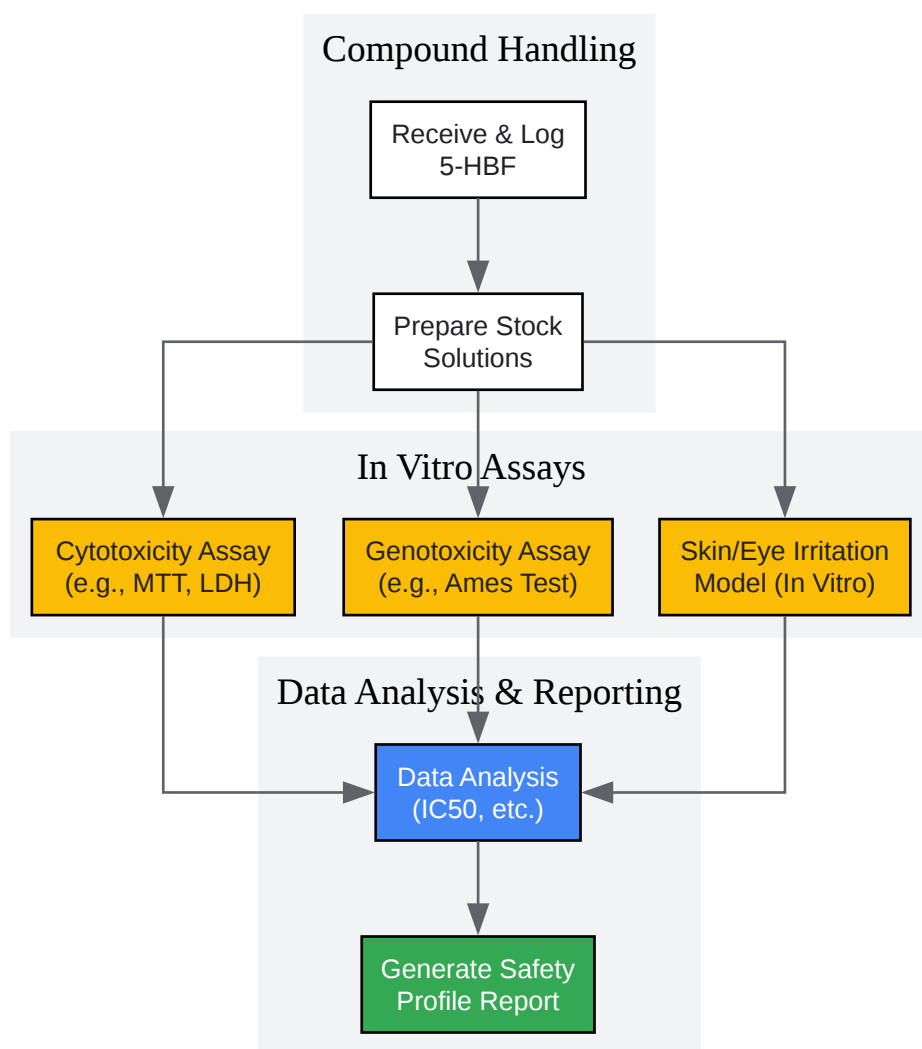


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Caption: Inhibition of SIRT1 by a **5-Hydroxybenzofuran-3(2H)-one** derivative, leading to increased p53 acetylation and subsequent cellular responses.

Experimental Workflow for In Vitro Safety Assessment

The following diagram outlines a general workflow for assessing the in vitro safety profile of a compound like **5-Hydroxybenzofuran-3(2H)-one**.



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